

An In-depth Technical Guide to Octanoic Anhydride (CAS: 623-66-5)

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Compound of Interest

Compound Name: *Octanoic anhydride*

Cat. No.: *B1584505*

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides comprehensive information on **octanoic anhydride** (CAS: 623-66-5), a reactive chemical intermediate derived from the eight-carbon saturated fatty acid, octanoic acid.^[1] Characterized by two octanoyl groups linked by an oxygen atom, it serves as a crucial acylating agent in organic synthesis.^[2] This document outlines its chemical and physical properties, spectral data, safety and handling protocols, and significant applications. Detailed experimental methodologies for its use in acylation reactions are also presented, supported by workflow diagrams to illustrate key processes.

Chemical Identity and Synonyms

Octanoic anhydride is also known by several other names, the most common of which is caprylic anhydride.^{[1][3]} Its fundamental details are summarized below.

Identifier	Value
CAS Number	623-66-5 [1] [3] [4] [5] [6]
Molecular Formula	C ₁₆ H ₃₀ O ₃ [1] [3] [4] [5]
IUPAC Name	Octanoyl octanoate [5]
Synonyms	Caprylic anhydride, Caprylic acid anhydride, Octanoic acid anhydride, n-Octanoic anhydride, DiOctanoic anhydride [1] [3]
InChI Key	RAFYDKXYXRZODZ-UHFFFAOYSA-N [1] [5]
SMILES	CCCCCCCC(=O)OC(=O)CCCCCCC [1] [3] [5]

Physicochemical Properties

Octanoic anhydride is typically a colorless to pale yellow liquid with a characteristic fatty odor. [\[1\]](#) It is sensitive to moisture and should be stored accordingly.[\[6\]](#)[\[7\]](#)

Property	Value	Source
Molecular Weight	270.41 g/mol	[3] [4] [5] [8]
Physical Form	Liquid	[1] [6]
Melting Point	-1 °C	[3] [6]
Boiling Point	237 °C (459 °F)	[9]
Density	0.910 g/mL	[3] [6] [9]
Refractive Index	1.434 - 1.44	[3] [6]
Solubility	Soluble in organic solvents; limited solubility in water.	[1]

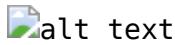
Spectral Data

Comprehensive spectral analysis is crucial for the verification and characterization of **octanoic anhydride**. The following data are available through various public and commercial databases.

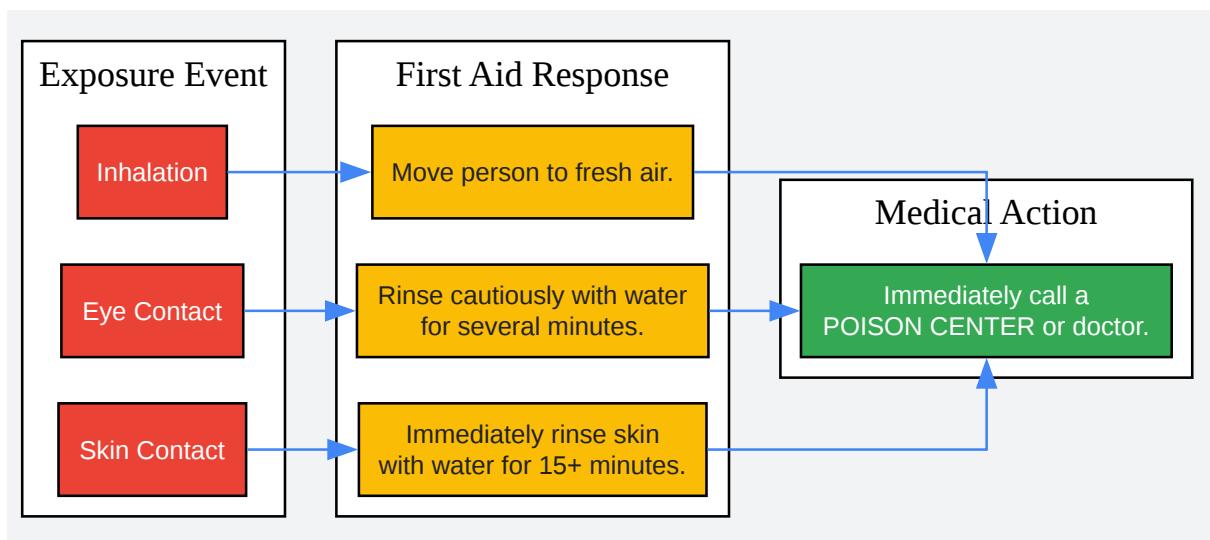
Spectral Data Type	Availability / Source
^1H NMR & ^{13}C NMR	Spectra available from sources like SpectraBase. [8] [10]
Mass Spectrometry (GC-MS)	Data available from NIST Mass Spectrometry Data Center and SpectraBase. [8] [10]
Infrared (IR) Spectroscopy	FTIR spectra available from sources like SpectraBase. [8]
Raman Spectroscopy	Data available from sources like SpectraBase. [8]

Safety and Hazard Information

Octanoic anhydride is classified as a corrosive substance that can cause severe skin burns and eye damage.[\[8\]](#)[\[11\]](#)[\[12\]](#) Proper personal protective equipment (PPE) and handling procedures are mandatory.

Hazard Class	GHS Pictogram	Hazard Statement (Code)	Precautionary Statements (Examples)
Skin Corrosion/Irritation	 alt text	Causes severe skin burns and eye damage (H314).[8][11]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[8] P302+P361+P354: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Immediately rinse with water for several minutes.[8]
Serious Eye Damage		Causes serious eye damage (H318).[8]	P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
Corrosive to Metals		May be corrosive to metals (H290).[11]	P234: Keep only in original container.

Note: This is not an exhaustive list. Always consult the full Safety Data Sheet (SDS) before handling.[9][11][12]



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First aid response workflow for **octanoic anhydride** exposure.

Applications and Significance

The primary utility of **octanoic anhydride** lies in its function as an acylating agent.^{[13][14]} The two electrophilic carbonyl carbons make it highly reactive toward nucleophiles, facilitating the introduction of the octanoyl (or caprylyl) group into various substrates.^[2]

- Organic Synthesis: It is widely used for the synthesis of esters and amides, which are valuable intermediates in the pharmaceutical and fine chemical industries.^{[1][2][14]} The reaction with alcohols produces octanoate esters, while reaction with amines yields octanamides.
- Materials Science: Research has explored the use of **octanoic anhydride** for the in-situ esterification of natural polymers like cellulose.^[13] This modification renders the material more hydrophobic, enhancing properties such as water resistance.^[13]
- Biorenewable Surfactants: In green chemistry, Friedel-Crafts acylation of biomass-derived compounds like 2-methylfuran with **octanoic anhydride** is a key step in producing biorenewable oleo-furan surfactants.^[15]

Experimental Protocols

This protocol describes a general procedure for the esterification of a primary or secondary alcohol using **octanoic anhydride**. Reactions are typically conducted under anhydrous conditions.

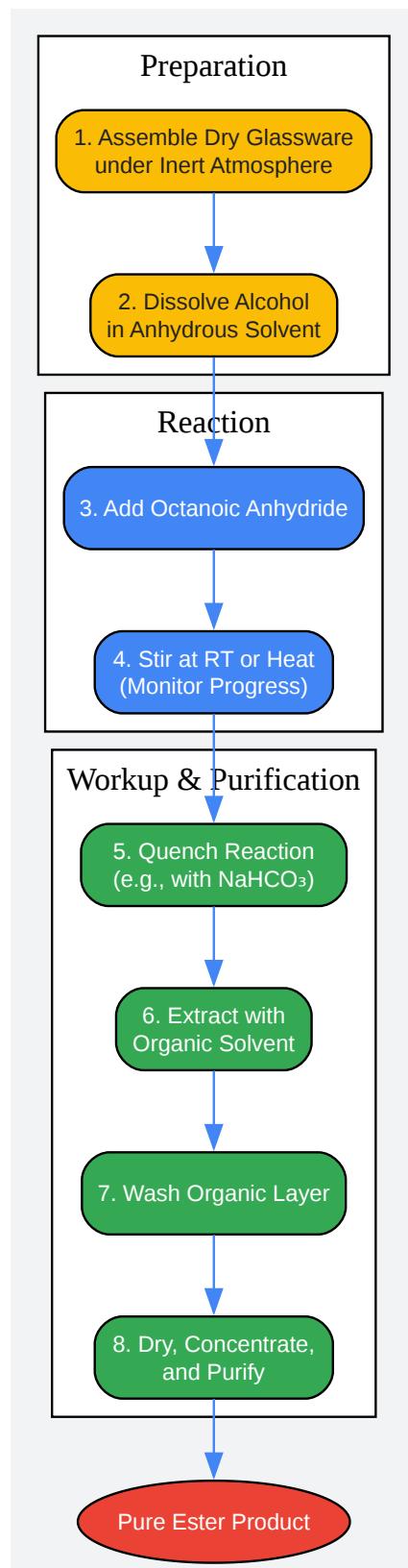
Materials:

- Alcohol substrate
- **Octanoic anhydride** (1.0 - 1.2 equivalents)
- Anhydrous solvent (e.g., Dichloromethane, THF, or Pyridine)
- Base catalyst (e.g., Pyridine, DMAP, or Triethylamine, if required)
- Stir plate and magnetic stir bar
- Round-bottom flask with reflux condenser (if heating)
- Nitrogen or Argon gas inlet

Procedure:

- Setup: Assemble a dry round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
- Reagent Addition: Dissolve the alcohol substrate in the chosen anhydrous solvent within the flask.
- Catalyst Addition (Optional): If a catalyst is used (e.g., a catalytic amount of DMAP or using pyridine as the solvent/catalyst), add it to the alcohol solution.
- Anhydride Addition: Slowly add **octanoic anhydride** to the stirred solution at room temperature or 0 °C to control any initial exotherm.
- Reaction: Allow the reaction to stir at room temperature or heat to reflux as necessary. Monitor the reaction progress using an appropriate technique (e.g., TLC or GC-MS). Reaction times can vary from a few hours to overnight.

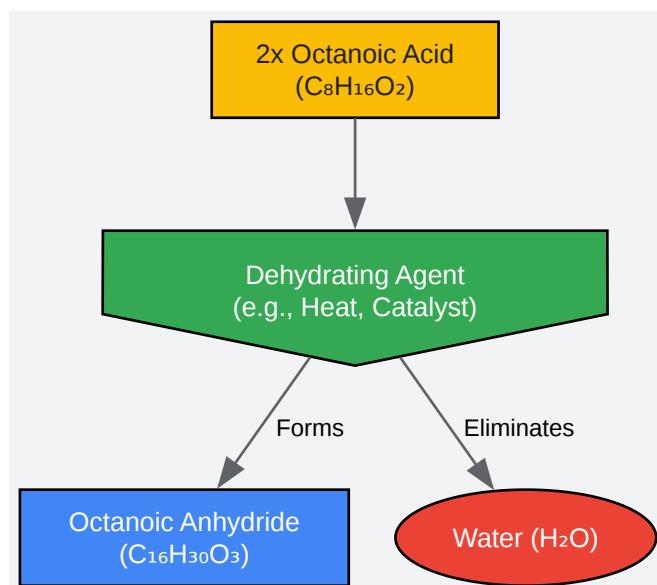
- **Workup:** Upon completion, cool the reaction to room temperature. Quench the reaction by slowly adding water or a saturated aqueous solution of sodium bicarbonate to neutralize the octanoic acid byproduct.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent (e.g., ethyl acetate or diethyl ether).
- **Washing:** Wash the combined organic layers sequentially with dilute HCl (if a basic catalyst was used), saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure to yield the crude ester.
- **Purification:** Purify the crude product by flash column chromatography or distillation to obtain the pure octanoate ester.



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General workflow for the esterification of an alcohol using **octanoic anhydride**.

Octanoic anhydride is typically synthesized from its corresponding carboxylic acid. While several methods exist, a common approach involves the dehydration of octanoic acid.[14] One patented method describes contacting octanoic acid with a catalyst system, such as one containing palladium acetate ($\text{Pd}(\text{OAc})_2$), at elevated temperatures (120-300 °C) to facilitate the dehydration and form the anhydride.[16] Another lab-scale synthesis involves reacting the carboxylic acid with a dehydrating agent like oxalyl chloride, often catalyzed by triphenylphosphine oxide.[14]



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Simplified pathway for the synthesis of **octanoic anhydride**.

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